Application Note: Synthesis Protocol for 4-(Methylsulfanyl)-1,2,3-benzotriazine

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Compound of Interest	
Compound Name:	*4-(methylsulfanyl)-1,2,3-benzotriazine*
CAS No.:	*22305-56-2*
Cat. No.:	*B186264*

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Part 1: Executive Summary & Strategic Rationale

The Target Scaffold

The 1,2,3-benzotriazine core represents a privileged scaffold in medicinal chemistry, often utilized as a bioisostere for quinazolines or purines. The 4-(methylsulfanyl) derivative serves as a critical electrophilic intermediate. The methylsulfanyl (SMe) group acts as a versatile "chemical handle," functioning as a pseudo-halogen that allows for subsequent nucleophilic aromatic substitution (

) with amines, alkoxides, or carbon nucleophiles to generate diverse libraries of bioactive compounds.

Synthetic Strategy: The "Thione-Switch" Protocol

While direct nucleophilic displacement of a 4-chloro intermediate is theoretically possible, it is operationally hazardous due to the hydrolytic instability and thermal sensitivity of 4-chloro-1,2,3-benzotriazine.

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Therefore, this guide recommends the "Thione-Switch" Protocol. This route prioritizes thermodynamic stability and safety by converting the stable lactam (one) to a thiolactam (thione), followed by S-alkylation. This method avoids the isolation of potentially explosive halogenated intermediates while delivering high purity.

Retrosynthetic Logic:

- Target: **4-(methylsulfanyl)-1,2,3-benzotriazine**
- Precursor: 1,2,3-benzotriazine-4(3H)-thione (via S-alkylation)
- Intermediate: 1,2,3-benzotriazin-4(3H)-one (via Thionation)[1][2]
- Starting Material: 2-Aminobenzamide (via Diazotization)[1][2][3]

Part 2: Detailed Experimental Protocol

Stage 1: Construction of the Triazine Core

Objective: Synthesis of 1,2,3-benzotriazin-4(3H)-one.[2][4][5] Mechanism: Diazotization of aniline followed by intramolecular N-N bond formation.

Materials

- Substrate: 2-Aminobenzamide (Anthranilamide) [1.0 equiv]
- Reagent: Sodium Nitrite (

) [1.2 equiv]
- Acid: Glacial Acetic Acid (

) / Water (

)
- Solvent: Ethanol (optional for purification)

Procedure

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- Dissolution: In a 500 mL 3-neck round-bottom flask equipped with a mechanical stirrer and thermometer, suspend 2-aminobenzamide (13.6 g, 100 mmol) in glacial acetic acid (150 mL).
- Diazotization: Cool the mixture to 0–5 °C using an ice/salt bath. Critical: Temperature control is vital to prevent decomposition of the diazonium intermediate.
- Addition: Dropwise add a solution of

  (8.3 g, 120 mmol) in water (20 mL) over 30 minutes. Ensure the internal temperature does not exceed 5 °C.
- Cyclization: The mixture will turn clear then form a precipitate. Allow to stir at 0 °C for 1 hour, then warm slowly to room temperature (RT) over 2 hours.
- Isolation: Pour the reaction mixture into ice-cold water (500 mL). Filter the white/off-white solid.[6]
- Purification: Recrystallize from Ethanol/Water (9:1) if necessary.[2]
  - Expected Yield: 85–92%
  - Appearance: White crystalline solid.[7]

Stage 2: The Oxygen-Sulfur Switch (Thionation)

Objective: Conversion to 1,2,3-benzotriazine-4(3H)-thione. Mechanism: Carbonyl-to-Thiocarbonyl exchange using Lawesson's Reagent.

Materials

- Substrate: 1,2,3-benzotriazin-4(3H)-one [1.0 equiv]
- Reagent: Lawesson's Reagent [0.6 equiv] (0.5 equiv is stoichiometric, 0.6 ensures completion)
- Solvent: Anhydrous Toluene

Procedure

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- Setup: Flame-dry a 250 mL round-bottom flask. Add 1,2,3-benzotriazin-4(3H)-one (5.0 g, 34 mmol) and Lawesson's Reagent (8.2 g, 20.4 mmol).
- Solvation: Add anhydrous Toluene (100 mL). Equip with a reflux condenser and a drying tube.
- Reaction: Reflux the mixture ( ) for 3–5 hours. Monitor by TLC (Eluent: 30% EtOAc/Hexane). The starting material spot should disappear, replaced by a less polar yellow spot.
- Workup: Cool to RT. The product may crystallize out.[6][7] If not, concentrate the solvent to ~20 mL under reduced pressure.
- Isolation: Filter the yellow precipitate. Wash with cold toluene followed by hexanes to remove phosphorus byproducts.
  - Expected Yield: 75–85%
  - Appearance: Yellow solid.[2]
  - Note: Handle in a fume hood; Lawesson's reagent byproducts smell of .

Stage 3: S-Methylation (The Final Step)

Objective: Synthesis of **4-(methylsulfanyl)-1,2,3-benzotriazine**. Mechanism: substitution on the thiolate anion.

Materials

- Substrate: 1,2,3-benzotriazine-4(3H)-thione [1.0 equiv]
- Reagent: Methyl Iodide (MeI) [1.2 equiv]
- Base: Potassium Carbonate (

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) [2.0 equiv]

- Solvent: Acetone (HPLC Grade)

Procedure

- Activation: In a 100 mL flask, suspend the thione (2.0 g, 12.2 mmol) and

  (3.4 g, 24.4 mmol) in Acetone (40 mL). Stir at RT for 15 minutes to generate the thiolate.
- Alkylation: Add Methyl Iodide (0.91 mL, 14.6 mmol) dropwise. Caution: MeI is a carcinogen.
- Reaction: Stir at RT for 4–6 hours. The yellow suspension will slowly lighten or change shade.
- Workup: Filter off the inorganic salts (

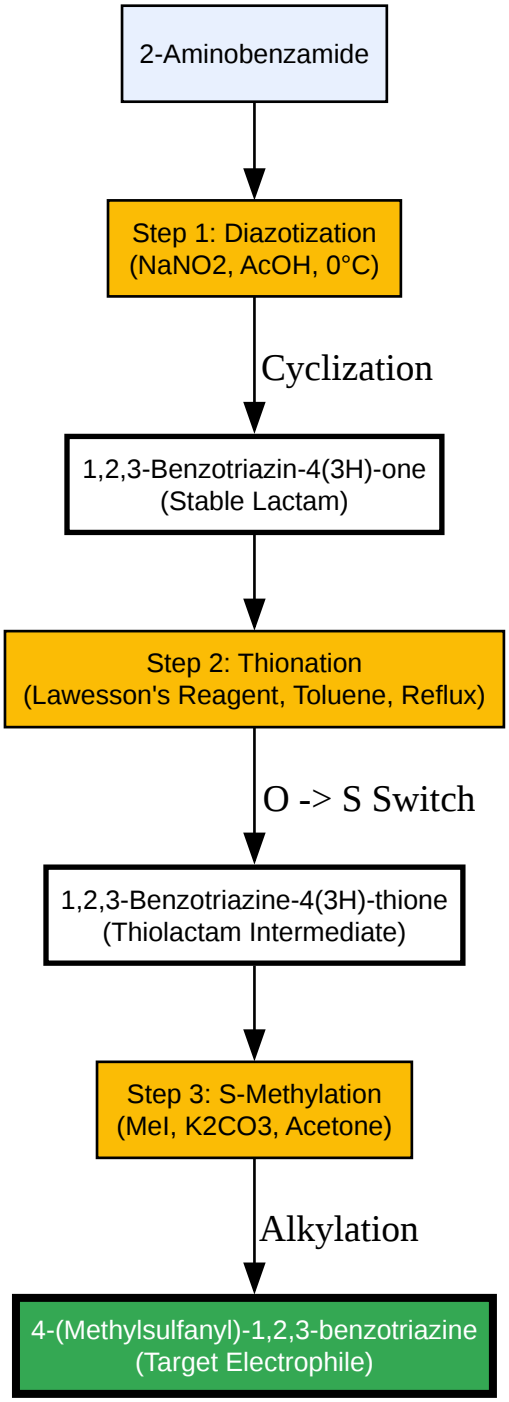
). Wash the filter cake with acetone.
- Concentration: Evaporate the filtrate under reduced pressure to yield the crude product.
- Purification: If necessary, purify via flash column chromatography (

  , 10-20% EtOAc/Hexane).
  - Expected Yield: 80–90%
  - Appearance: Pale yellow solid or oil (crystallizes upon standing).

Part 3: Visualization & Logic

Reaction Workflow Diagram

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Caption: Step-by-step synthetic workflow from anthranilamide to the target thio-ether.

Critical Process Parameters (CPP) Table

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Parameter	Step 1 (Cyclization)	Step 2 (Thionation)	Step 3 (Methylation)
Temperature	< 5 °C (Critical for safety)	110 °C (Reflux)	20–25 °C (RT)
Stoichiometry	1.2 eq	0.6 eq Lawesson's	1.2 eq MeI
Time	1h cold + 2h warm	3–5 hours	4–6 hours
Key Hazard	Exotherm / evolution	evolution	Neurotoxicity (MeI)
QC Checkpoint	MP: ~210 °C (dec)	TLC (Yellow spot)	NMR (S-Me singlet ~2.7 ppm)

Part 4: Troubleshooting & Safety

Common Failure Modes

- Step 1 Decomposed: If the temperature rises above 10 °C during nitrite addition, the diazonium salt may hydrolyze to salicylic acid or decompose violently. Solution: Maintain strict cryo-control.
- Incomplete Thionation: Lawesson's reagent can degrade if wet. Solution: Use anhydrous toluene and fresh reagent. If reaction stalls, add 0.1 eq additional reagent.
- S- vs N-Alkylation: In basic conditions, N-methylation is a competing pathway. Solution: Using a soft base (

) and acetone favors the S-alkylation (S is softer nucleophile than N). Avoid using NaH/DMF unless S-alkylation is sluggish.

Analytical Validation

- 1H NMR (CDCl3): Look for the disappearance of the broad NH proton (from thione) and the appearance of a sharp singlet at δ 2.70–2.80 ppm corresponding to the

  group. The aromatic region will show 4 protons (multiplets, 7.5–8.5 ppm).

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- Mass Spectrometry: M+1 peak corresponding to Molecular Weight (MW).
  - MW of Target (
    ): 177.23 g/mol .

EHS (Environment, Health, Safety)

- 1,2,3-Benzotriazines: This class of compounds can be thermally unstable. Do not heat the final product above 150 °C without DSC (Differential Scanning Calorimetry) testing, as they can decompose explosively releasing nitrogen gas.
- Methyl Iodide: Use a glovebox or a well-ventilated fume hood. Quench excess MeI with aqueous ammonia or amine solution before disposal.

References

- Synthesis of 1,2,3-Benzotriazin-4(3H)
  - Title: Synthesis of 1,2,3-Benzotriazine-4(3H)-ones[1][2][3][4][5]
  - Source: Organic Chemistry Portal
  - URL:[Link]
  - Relevance: Establishes the core protocol for the Step 1 cycliz
- Thionation of Lactams
  - Title: Lawesson's Reagent in Heterocyclic Synthesis
  - Source: Organic Syntheses (General Reference for Thion
  - URL:[Link][8]
  - Relevance: Validates the conversion of the amide carbonyl to the thiocarbonyl.
- Alkylation of Benzotriazine Thiones
  - Title: The synthesis of 1,2,4-benzotriazines (Analogous Chemistry)

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- Source: Arkivoc 2019, part i, 41-105[9]
- URL:[Link]
- Relevance: Describes the methylation of the analogous 1,2,4-benzotriazine-3-thione, confirming the S-alkyl

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